

# Application Notes and Protocols for K-975 Stock Solution Preparation in DMSO

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## Compound of Interest

Compound Name: K-975

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## Introduction

**K-975** is a potent and selective, first-in-class covalent inhibitor of the TEA Domain (TEAD) family of transcription factors.<sup>[1][2][3][4]</sup> It disrupts the protein-protein interaction between TEAD and its co-activators, Yes-associated protein (YAP) and Transcriptional co-activator with PDZ-binding motif (TAZ).<sup>[1][5]</sup> This inhibition of the Hippo signaling pathway has shown significant anti-tumor effects in preclinical models, particularly in malignant pleural mesothelioma.<sup>[1][6][7]</sup> **K-975** achieves this by covalently binding to a conserved cysteine residue within the palmitate-binding pocket of TEAD.<sup>[1][5]</sup> Proper preparation of a **K-975** stock solution is the first critical step for reliable and reproducible in vitro and in vivo experiments. This document provides detailed protocols for the preparation, storage, and handling of **K-975** stock solutions in dimethyl sulfoxide (DMSO).

## Physicochemical and Biological Properties

A summary of the key properties of **K-975** is presented below.

Property	Value	References
IUPAC Name	N-(3-(4-chlorophenoxy)-4-methylphenyl)acrylamide	[2]
CAS Number	2563855-03-6	[2][3][8]
Molecular Formula	C <sub>16</sub> H <sub>14</sub> ClNO <sub>2</sub>	[2][3][8]
Molecular Weight	287.74 g/mol	[2][3][8]
Appearance	Solid powder	[2][4]
Purity	>98%	[2][4]
Solubility in DMSO	Up to 220 mg/mL (764.58 mM)	[5][8]
Mechanism of Action	Covalent inhibitor of TEAD, disrupting YAP/TAZ-TEAD interaction	[1][5]
Target Pathway	Hippo Signaling Pathway	[8][9]

## Experimental Protocols

### Materials and Equipment:

- **K-975** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Sterile, disposable pipette tips
- Vortex mixer
- Optional: Water bath sonicator

### Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **K-975** and DMSO.
- Handle **K-975** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- DMSO is a powerful solvent that can facilitate the absorption of other chemicals through the skin. Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **K-975** and DMSO for complete safety information.

Protocol for Preparing a 10 mM **K-975** Stock Solution in DMSO:

This protocol provides instructions for preparing 1 mL of a 10 mM **K-975** stock solution. Adjust the volumes as needed for your specific requirements.

- Calculate the required mass of **K-975**:
  - The molecular weight of **K-975** is 287.74 g/mol .
  - To prepare a 10 mM (0.010 mol/L) solution, you will need:
    - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 287.74 \text{ g/mol} * 1000 \text{ mg/g} = 2.8774 \text{ mg}$
  - Therefore, you will need to weigh out approximately 2.88 mg of **K-975** powder.
- Weighing the **K-975** Powder:
  - Tare a sterile 1.5 mL or 2 mL microcentrifuge tube on a calibrated analytical balance.
  - Carefully add 2.88 mg of **K-975** powder to the tared tube.
- Dissolving in DMSO:
  - Add 1 mL of anhydrous or high-purity DMSO to the microcentrifuge tube containing the **K-975** powder.

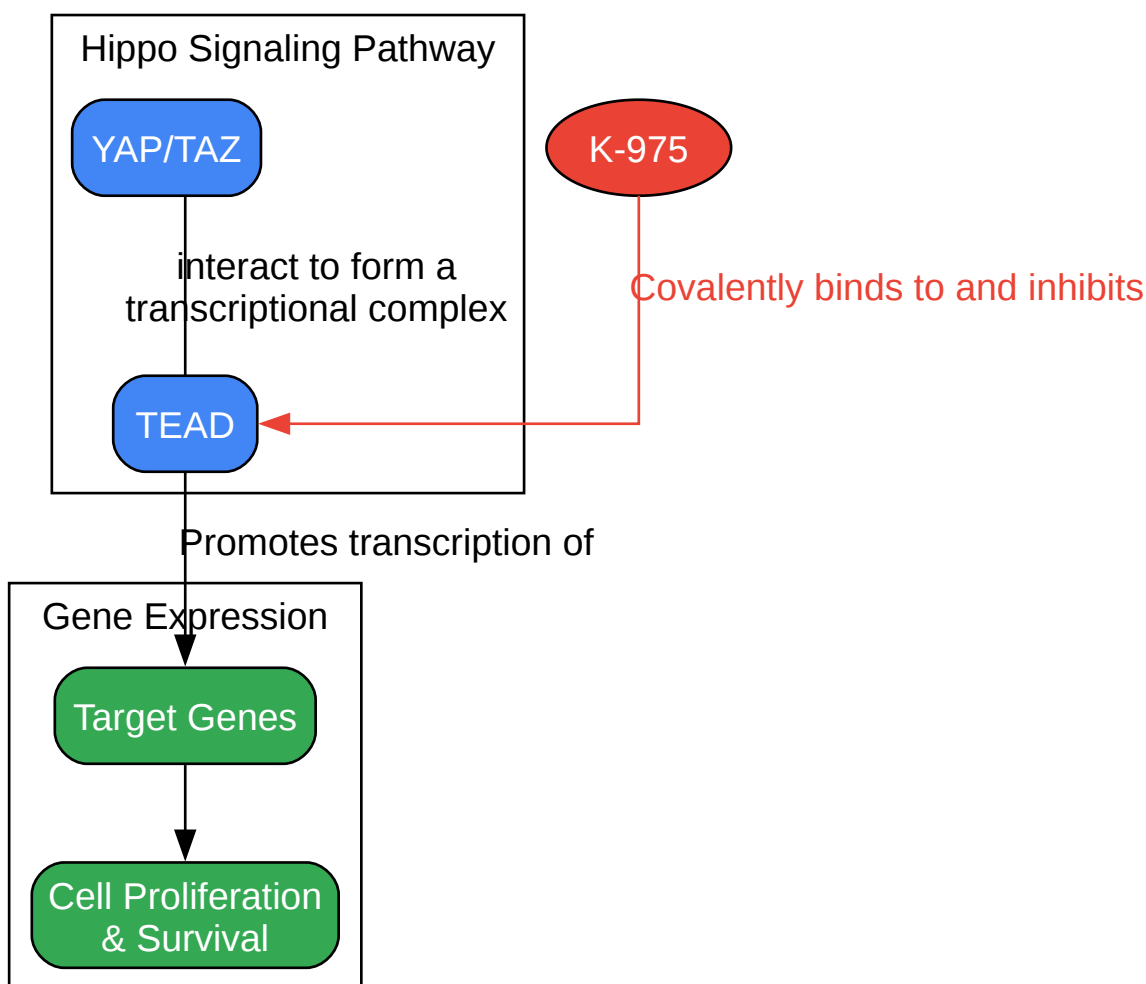
- Close the tube tightly and vortex thoroughly for at least 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
- If the compound does not dissolve completely, gentle warming in a water bath (37°C) or brief sonication can be used to aid dissolution.[\[5\]](#)[\[8\]](#)
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10 µL, 20 µL, or 50 µL) in sterile microcentrifuge tubes.
  - Label each aliquot clearly with the compound name (**K-975**), concentration (10 mM), solvent (DMSO), and the date of preparation.
  - Store the aliquots at -20°C for long-term storage (months to years).[\[2\]](#) For short-term storage (days to weeks), 0-4°C can be used.[\[2\]](#) Some suppliers recommend storage at -80°C for up to two years.[\[5\]](#)[\[8\]](#)

#### Working Dilutions:

- When preparing working solutions for cell-based assays, it is crucial to minimize the final concentration of DMSO, as it can be toxic to cells. A final DMSO concentration of less than 0.1% is generally recommended.[\[10\]](#)
- To avoid precipitation of the compound in aqueous media, it is best to perform serial dilutions of the DMSO stock solution in DMSO first, before adding the final diluted sample to your aqueous buffer or cell culture medium.

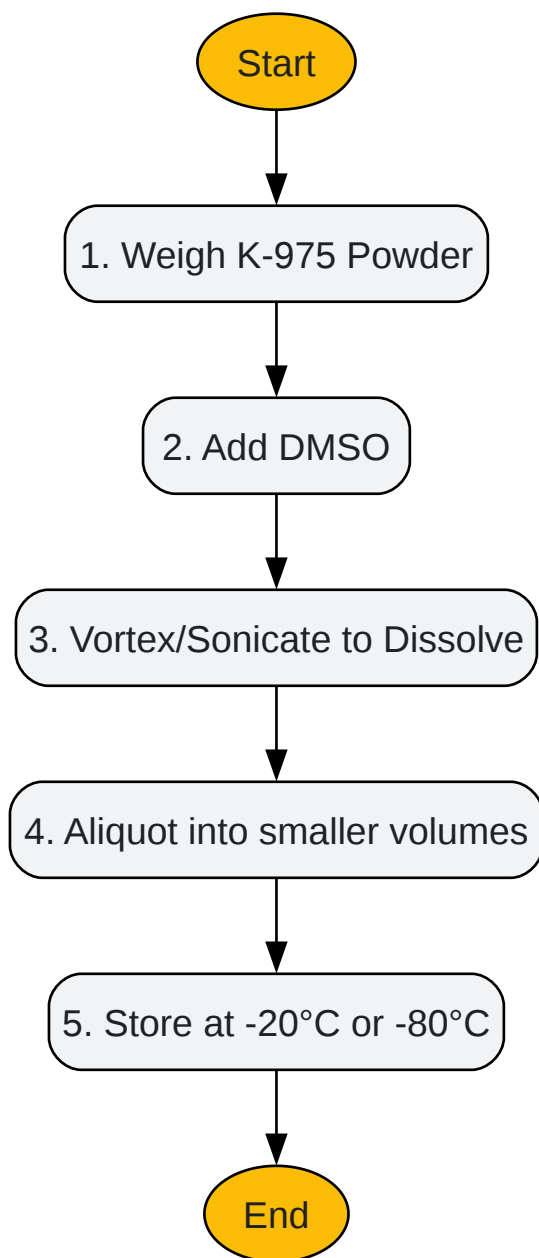
## Visualizations

Below are diagrams illustrating the mechanism of action of **K-975** and the experimental workflow for preparing the stock solution.



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Caption: Mechanism of action of **K-975** in the Hippo signaling pathway.



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Caption: Experimental workflow for preparing **K-975** stock solution.

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